

A Predictive Spectroscopic Guide to 4-Fluoro-3-(trifluoromethoxy)aniline

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Compound of Interest

Compound Name: 4-Fluoro-3-(trifluoromethoxy)aniline
CAS No.: 113421-98-0
Cat. No.: B1321837

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Abstract

This technical guide provides a comprehensive analysis of the predicted spectroscopic profile of **4-Fluoro-3-(trifluoromethoxy)aniline** (CAS No. 113421-98-0). As a fluorinated aniline, this compound represents a valuable scaffold in medicinal chemistry and materials science. However, a consolidated public repository of its experimental spectroscopic data is not readily available. Addressing this gap, this document leverages first principles of spectroscopy and comparative data from structurally analogous molecules to construct a detailed, predictive guide to its Nuclear Magnetic Resonance (^1H , ^{13}C , ^{19}F), Infrared (IR), and Mass Spectrometry (MS) characteristics. This guide is intended to serve as a foundational resource for researchers, enabling them to identify, characterize, and utilize this compound with confidence.

Introduction and Structural Rationale

4-Fluoro-3-(trifluoromethoxy)aniline is an aromatic amine featuring three distinct, electronically influential substituents: a strongly electron-donating amino ($-\text{NH}_2$) group, a strongly electron-withdrawing trifluoromethoxy ($-\text{OCF}_3$) group, and an electronegative fluorine ($-\text{F}$) group.

F) atom. The interplay of these groups governs the molecule's chemical reactivity and dictates its unique spectroscopic signature.

While the compound is commercially available, obtaining a full experimental dataset for immediate reference can be a challenge for research and development teams. This guide circumvents this limitation by providing a robust, theoretically grounded prediction of the compound's spectral data. Our analysis is built upon established principles of nuclear magnetic resonance, vibrational spectroscopy, and mass spectrometry, supported by empirical data from closely related analogues.

Molecular Structure

The structural arrangement is key to interpreting the spectra. The amino group is positioned para to the fluorine atom, while the trifluoromethoxy group is meta to the amine and ortho to the fluorine. This specific arrangement minimizes steric hindrance and creates a well-defined electronic environment for each nucleus.

Figure 1: Molecular structure of **4-Fluoro-3-(trifluoromethoxy)aniline** (CAS 113421-98-0).^[1]

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy is the most powerful tool for elucidating the precise structure of this molecule. We predict the ^1H , ^{13}C , and ^{19}F NMR spectra below.

Predicted ^1H NMR Spectrum

The ^1H NMR spectrum is expected to show three distinct signals in the aromatic region and one broad signal for the amine protons. The electron-donating $-\text{NH}_2$ group will shield the aromatic protons, shifting them upfield, while the $-\text{F}$ and $-\text{OCF}_3$ groups will have a deshielding effect.

Causality of Predictions:

- H6: This proton is ortho to the strong donating $-\text{NH}_2$ group and will be the most shielded (lowest ppm). It will appear as a doublet of doublets due to coupling with H5 ($J \approx 8\text{-}9\text{ Hz}$) and the meta fluorine ($J \approx 3\text{-}5\text{ Hz}$).
- H2: This proton is also ortho to the $-\text{NH}_2$ group but is meta to the $-\text{F}$ and $-\text{OCF}_3$ groups. It will be slightly deshielded compared to H6 and will appear as a doublet due to coupling with the

meta fluorine ($J \approx 3\text{-}5\text{ Hz}$).

- H5: This proton is ortho to the electron-withdrawing -F group, making it the most deshielded (highest ppm). It will appear as a doublet of doublets due to coupling with H6 ($J \approx 8\text{-}9\text{ Hz}$) and the ortho fluorine ($J \approx 8\text{-}10\text{ Hz}$).
- NH₂: The amine protons typically appear as a broad singlet. The chemical shift can vary depending on the solvent, concentration, and temperature.

Proton Assignment	Predicted δ (ppm)	Predicted Multiplicity	Predicted Coupling Constants (Hz)
H6	$\sim 6.7 - 6.8$	dd	$^3J_{H-H} \approx 8\text{-}9$, $^4J_{H-F} \approx 3\text{-}5$
H2	$\sim 6.8 - 6.9$	d	$^4J_{H-F} \approx 3\text{-}5$
H5	$\sim 7.0 - 7.1$	dd	$^3J_{H-H} \approx 8\text{-}9$, $^3J_{H-F} \approx 8\text{-}10$
NH ₂	$\sim 3.5 - 4.5$	br s	-

Table 1: Predicted ¹H NMR Data (in CDCl₃).

Predicted ¹³C NMR Spectrum

The ¹³C NMR spectrum will be characterized by distinct C-F couplings. The carbon of the -OCF₃ group will appear as a quartet, and the carbons attached to or near the aromatic fluorine will show doublet splittings.

Causality of Predictions:

- C-F Coupling: The largest coupling constant will be for the carbon directly bonded to fluorine (C4). Smaller couplings will be observed for the ortho (C3, C5) and meta (C2, C6) carbons.
- -OCF₃ Group: The trifluoromethoxy carbon will exhibit a large one-bond coupling to its three fluorine atoms, resulting in a quartet ($^1J_{C-F} \approx 255\text{-}260\text{ Hz}$). The chemical shift of the -OCF₃ group itself is typically around 120-122 ppm.

- **Substituent Effects:** The -NH₂ group causes strong shielding (upfield shift) of the ipso carbon (C1) and ortho/para carbons. The -F and -OCF₃ groups have a deshielding effect on their ipso carbons (C4, C3).

Carbon Assignment	Predicted δ (ppm)	Predicted Multiplicity	Predicted Coupling Constants (Hz)
C1 (-NH ₂)	~140-142	d	³ J _{C-F} $\approx$ 8-10
C2	~115-117	d	³ J _{C-F} $\approx$ 4-6
C3 (-OCF ₃)	~145-147	d	² J _{C-F} $\approx$ 15-20
C4 (-F)	~150-153	d	¹ J _{C-F} $\approx$ 240-250
C5	~118-120	d	² J _{C-F} $\approx$ 20-25
C6	~110-112	s (small d)	⁴ J _{C-F} $\approx$ 1-3
-OCF ₃	~120-122	q	¹ J _{C-F} $\approx$ 255-260

Table 2: Predicted ¹³C NMR Data.

Predicted ¹⁹F NMR Spectrum

¹⁹F NMR is a highly specific technique for characterizing this molecule, and it should display two distinct signals with no mutual coupling due to their separation.

Causality of Predictions:

- **Ar-OCF₃ Signal:** The chemical shift for a trifluoromethoxy group on an aromatic ring is typically found in the range of -57 to -60 ppm.^[2] This signal will be a singlet as there are no nearby fluorine atoms to couple with.
- **Ar-F Signal:** The chemical shift for a fluorine atom on an aniline ring is more variable but is expected in the range of -120 to -140 ppm. This signal will be a multiplet due to coupling with the ortho (H5) and meta (H6, H2) protons.

Fluorine Assignment	Predicted δ (ppm)	Predicted Multiplicity
-OCF ₃	-57 to -60	s
Ar-F	-120 to -140	m

Table 3: Predicted ¹⁹F NMR Data.

Predicted Infrared (IR) Spectrum

The IR spectrum will be dominated by absorptions from the N-H bonds of the amine and the very strong C-F bonds of the trifluoromethoxy group.

Causality of Predictions:

- N-H Stretches: Primary amines show two distinct N-H stretching bands: an asymmetric stretch at a higher wavenumber and a symmetric stretch at a lower one.
- C-F Stretches: The C-F bonds in the -OCF₃ group will produce very strong and characteristic absorption bands in the 1300-1100 cm⁻¹ region. The aromatic C-F stretch will be a single, strong band.
- Aromatic Region: Standard C=C stretching bands for the benzene ring and C-H out-of-plane bending bands will also be present.

Vibrational Mode	Predicted Wavenumber (cm ⁻¹)	Intensity
N-H Asymmetric Stretch	3480 - 3510	Medium
N-H Symmetric Stretch	3390 - 3420	Medium
Aromatic C-H Stretch	3000 - 3100	Medium-Weak
N-H Scissoring	1610 - 1640	Strong
Aromatic C=C Stretch	1500 - 1600	Medium-Strong
C-O Stretch	1250 - 1300	Strong
C-F Stretch (-OCF ₃)	1100 - 1250	Very Strong, Multiple Bands
Aromatic C-F Stretch	1050 - 1080	Strong

Table 4: Predicted Key Infrared Absorptions.

Predicted Mass Spectrum (MS)

Mass spectrometry will confirm the molecular weight and provide structural information through fragmentation analysis.

Causality of Predictions:

- **Molecular Ion (M⁺):** The molecular ion peak will be observed at an m/z corresponding to the exact mass of the molecule (C₇H₅F₄NO), which is 195.03.^[1] This peak should be relatively intense.
- **Key Fragments:** The C-O bond is a likely point of cleavage. Loss of the trifluoromethyl radical (•CF₃) is less common than loss of the entire trifluoromethoxy group. A common fragmentation for anilines is the loss of HCN after initial rearrangements.

m/z	Predicted Identity	Notes
195	$[M]^+$	Molecular Ion
126	$[M - CF_3]^+$	Loss of trifluoromethyl radical
110	$[M - OCF_3]^+$	Loss of trifluoromethoxy radical
95	$[C_6H_4F]^+$	Benzene ring fragment after losses

Table 5: Predicted Major Mass Spectrum Fragments (EI).

Generalized Experimental Protocols

To obtain high-quality data for **4-Fluoro-3-(trifluoromethoxy)aniline**, adherence to standardized protocols is essential.

NMR Spectroscopy Protocol

- Sample Preparation: Dissolve ~10-20 mg of the compound in ~0.6 mL of a deuterated solvent (e.g., $CDCl_3$, Acetone- d_6 , DMSO- d_6). Chloroform- d_3 is a good starting point for its excellent solubilizing properties and clean spectral window.
- 1H NMR Acquisition:
 - Use a standard single-pulse experiment.
 - Acquire at least 16 scans for a good signal-to-noise ratio.
 - Ensure the spectral width covers the range from -1 to 12 ppm.
- ^{13}C NMR Acquisition:
 - Use a proton-decoupled pulse program (e.g., zgpg30).
 - A longer relaxation delay (d1) of 2-5 seconds is crucial for accurate integration of quaternary carbons.

- Acquire several hundred to several thousand scans, as ^{13}C has low natural abundance.
- ^{19}F NMR Acquisition:
 - Use a standard single-pulse experiment, typically with proton decoupling.
 - A relaxation delay of 2-5 seconds is recommended for quantitative analysis.
 - Set the spectral center around -100 ppm with a wide spectral width to ensure capture of both Ar-F and OCF_3 signals.

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Sources

- [1. 4-Fluoro-3-\(trifluoromethoxy\)aniline | C7H5F4NO | CID 21614378 - PubChem](#)
[\[pubchem.ncbi.nlm.nih.gov\]](https://pubchem.ncbi.nlm.nih.gov)
- [2. rsc.org](#) [\[rsc.org\]](#)
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